

Discovery of Thioformaldehyde in the Interstellar Medium: A Technical Guide

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Compound of Interest

Compound Name: Thioformaldehyde

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Abstract

Thioformaldehyde (H_2CS), a sulfur-bearing analog of the well-studied formaldehyde, represents a significant molecule in the landscape of interstellar chemistry. Its detection and subsequent characterization across various interstellar environments have provided crucial insights into the chemical processes governing the formation of organosulfur molecules. This technical guide synthesizes the seminal findings related to the discovery of interstellar **thioformaldehyde**, detailing the observational methodologies, key quantitative data, and the current understanding of its chemical formation and destruction pathways. Detailed experimental protocols and visual representations of key processes are provided to offer a comprehensive resource for researchers in astrochemistry and related fields.

Introduction

The study of interstellar molecules is fundamental to understanding the chemical evolution of the cosmos.[1][2][3] **Thioformaldehyde** (H_2CS) was first detected in the interstellar medium (ISM) in 1973, marking a significant step in the exploration of interstellar sulfur chemistry.[4] As a slightly asymmetric rotor molecule, its rotational spectrum provides a rich source of information about the physical conditions of the environments in which it resides.[4] This guide provides an in-depth overview of the discovery, observation, and chemical modeling of interstellar H_2CS .

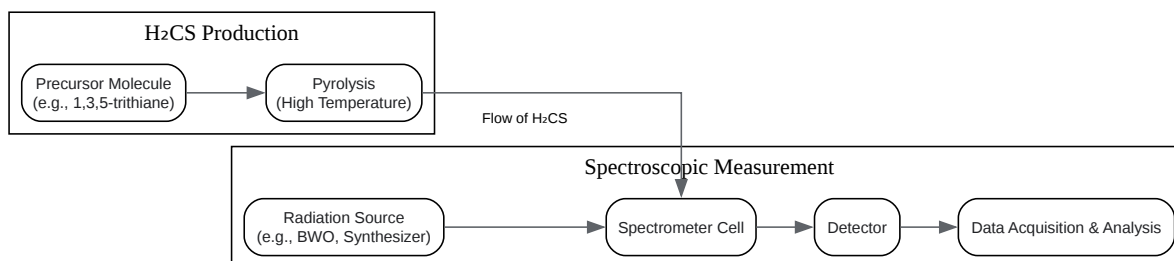
Observational Discovery and Key Detections

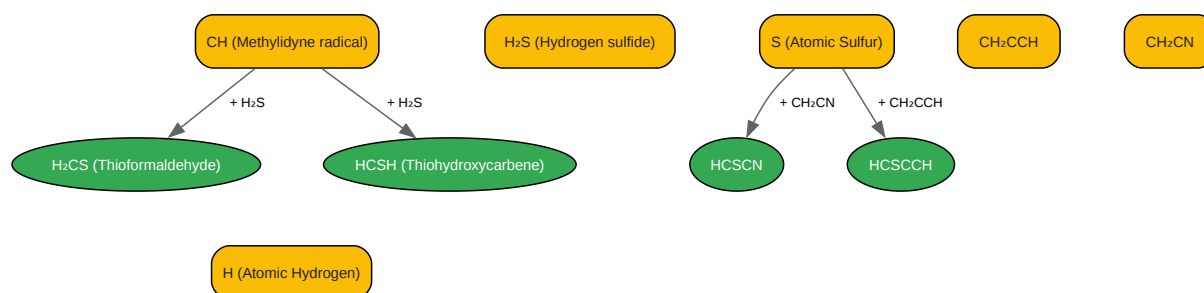
The initial detection of **thioformaldehyde** was achieved through the observation of its $2_{11} \leftarrow 2_{12}$ K-doublet transition in absorption towards the prolific star-forming region Sagittarius B2 (Sgr B2).[4][5] This seminal discovery opened the door to numerous subsequent observations in a variety of interstellar sources.

Observational Techniques

The primary method for detecting and characterizing interstellar H_2CS is rotational spectroscopy.[6][7][8] Radio telescopes, such as the IRAM 30m telescope and the Atacama Large Millimeter/submillimeter Array (ALMA), are utilized to observe the emission and absorption lines corresponding to the rotational transitions of the molecule.[9][10]

The general workflow for such observations is as follows:





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